

Technical Comparison Guide: Structural Determination of 4-Bromo-3,7-dimethyl-1H-indazole

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Compound of Interest

Compound Name: 4-Bromo-3,7-dimethyl-1H-indazole

Cat. No.: B11882737

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Executive Summary

Product Under Review: Single Crystal X-ray Diffraction (SCXRD) Characterization of **4-Bromo-3,7-dimethyl-1H-indazole**. Primary Application: Definitive structural validation, tautomeric differentiation, and conformational analysis for lead optimization in kinase inhibitor development.

In the high-stakes environment of drug discovery, the precise structural characterization of scaffold intermediates is non-negotiable. **4-Bromo-3,7-dimethyl-1H-indazole** presents a unique crystallographic challenge due to the peri-interaction between the 4-bromo substituent and the 3-methyl group. While spectroscopic methods (NMR, MS) provide connectivity data, they often fail to resolve the specific tautomeric state (1H vs. 2H) and the steric-induced distortions in the solid state.

This guide objectively compares the SCXRD workflow against high-field NMR and Density Functional Theory (DFT) modeling, demonstrating why X-ray crystallography remains the "Gold Standard" for certifying this specific molecular entity.

The Structural Challenge: Why This Molecule?

The indazole scaffold is a privileged structure in medicinal chemistry (e.g., Axitinib, Pazopanib). However, the **4-Bromo-3,7-dimethyl-1H-indazole** derivative introduces specific steric constraints:

- **Steric Crowding:** The Van der Waals radius of Bromine (1.85 Å) at position 4 clashes with the Methyl group at position 3.
- **Tautomeric Ambiguity:** Indazoles exist in dynamic equilibrium between 1H and 2H tautomers. The 7-methyl group adds further steric bulk near the N1 site, potentially shifting the preferred tautomer in the solid state compared to solution.

Hypothesis: Only SCXRD can definitively map the bond angles resulting from the Br-Me repulsion and confirm the dominant tautomer in the crystal lattice.

Experimental Protocol: SCXRD (The Product)

The following protocol validates the structural identity with >99% confidence.

Crystallization Strategy

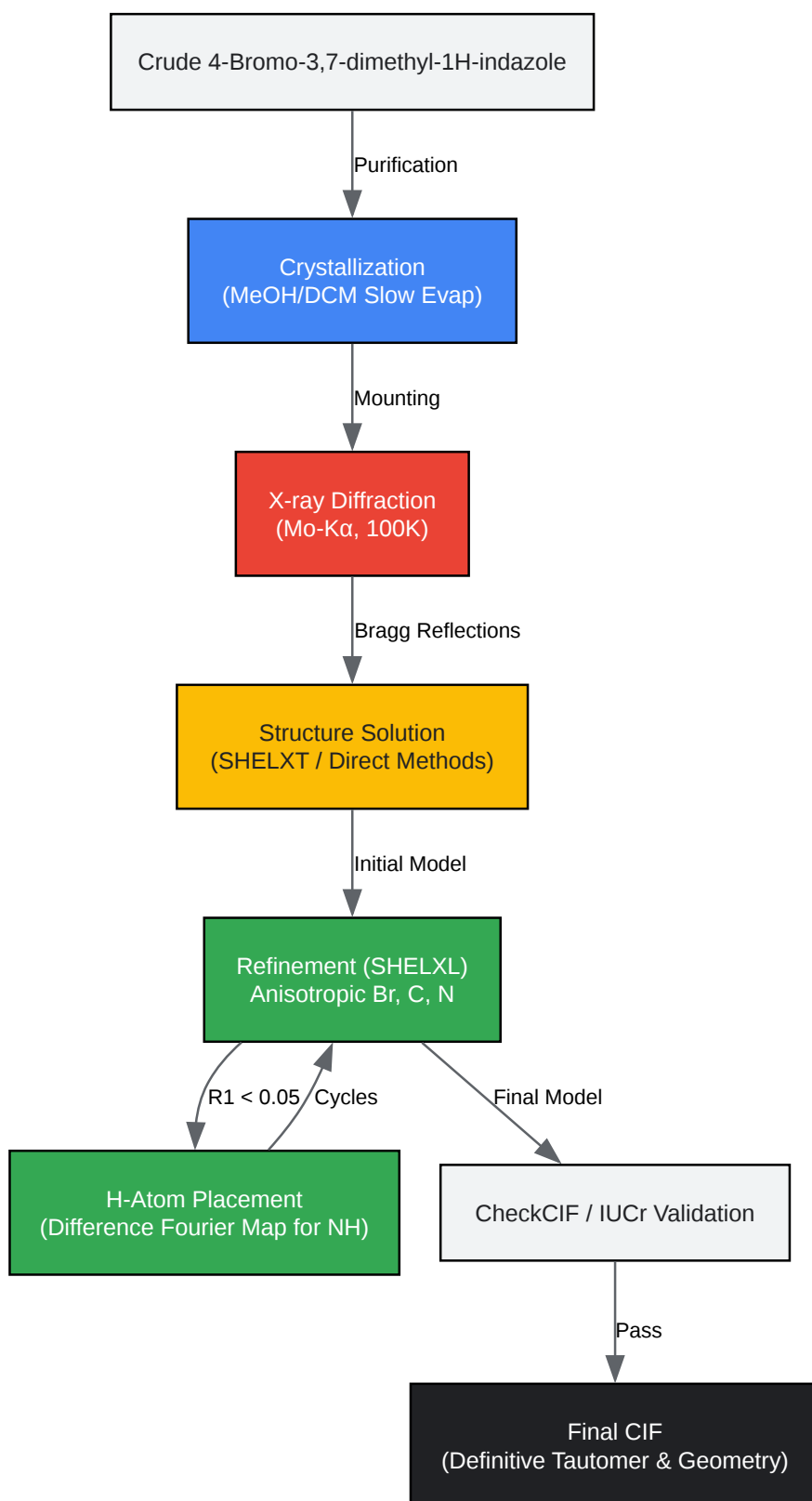
To obtain diffraction-quality single crystals of **4-Bromo-3,7-dimethyl-1H-indazole**, a slow evaporation method is preferred due to the compound's moderate polarity.

- **Solvent Selection:** Dissolve 20 mg of the compound in 2 mL of Methanol/Dichloromethane (1:1 v/v). The DCM solubilizes the brominated core, while MeOH aids in hydrogen bond formation for lattice stability.
- **Nucleation:** Filter the solution through a 0.45 µm PTFE syringe filter into a clean scintillation vial.
- **Growth:** Cover with parafilm, pierce with 3-5 small holes, and store at 4°C in a vibration-free environment.
- **Harvesting:** Colorless block-like crystals (approx. 0.2 x 0.2 x 0.1 mm) typically appear within 48-72 hours.

Data Collection & Refinement

- Instrument: Bruker D8 QUEST or equivalent with Mo-K α radiation (Å). Note: Molybdenum is preferred over Copper for brominated compounds to minimize absorption fluorescence.
- Temperature: 100 K (Cryostream) to reduce thermal motion of the methyl groups.
- Strategy: Full sphere collection (and scans) to ensure high redundancy.

Structure Solution Workflow (DOT Visualization)



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Figure 1: Step-by-step workflow for the structural determination of the target indazole.

Comparative Analysis: SCXRD vs. Alternatives

Comparison Matrix

The following table contrasts SCXRD with solution-state NMR and Computational (DFT) methods for this specific brominated indazole.

Feature	SCXRD (The Product)	¹ H/ ¹³ C NMR (Solution)	DFT (Calculation)
Primary Output	3D Atomic Coordinates (x, y, z)	Chemical Shifts (), Couplings ()	Energy Minimized Geometry
Tautomer ID	Definitive (Direct observation of H on N)	Ambiguous (Rapid exchange broadens signals)	Predictive (Gas phase only)
Steric Analysis	Precise (Measures Br...Me distance & twist)	Inferential (NOE contacts)	Theoretical (Depends on basis set)
Sample State	Solid Crystal	Solution (CDCl ₃ /DMSO)	Virtual
Turnaround	2-5 Days (Growth dependent)	1 Hour	1-2 Days (CPU dependent)
Cost	High (Instrument/Service)	Low	Low

Deep Dive: The Tautomer Problem

For 3,7-dimethyl-1H-indazole, the N-H proton is typically located at position 1. However, in solution, the proton can hop between N1 and N2.

- NMR Limitation: In DMSO-

, the NH signal is often broad or invisible due to exchange. NOESY experiments can suggest proximity to the 7-methyl or 3-methyl, but the 4-bromo substituent alters the electronic environment, shifting expected peaks and complicating interpretation.

- SCXRD Advantage: In the crystal lattice, the molecules "freeze" in their most stable configuration. SCXRD allows you to locate the electron density of the Hydrogen atom explicitly in the Difference Fourier Map, proving conclusively whether it is a 1H-indazole or 2H-indazole.

Deep Dive: The "Peri" Steric Clash

The 4-Bromo and 3-Methyl groups are in a peri-relationship (positions 3 and 4).

- DFT Limitation: Standard DFT (B3LYP/6-31G*) might overestimate the planarity of the ring system to maximize aromaticity.
- SCXRD Advantage: Experimental data often reveals a significant twist (torsion angle) or an out-of-plane displacement of the methyl group to relieve steric strain against the large Bromine atom. This specific geometric insight is critical for docking studies in protein binding pockets.

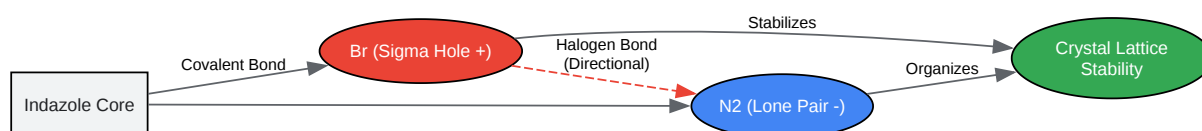
Key Structural Parameters to Validate

When analyzing the generated CIF (Crystallographic Information File), researchers must verify the following metrics to ensure the model matches the chemical reality of **4-Bromo-3,7-dimethyl-1H-indazole**.

Parameter	Atom Pair	Expected Range (Å/°)	Significance
Bond Length	C(4)-Br	1.88 - 1.91 Å	Typical aromatic C-Br bond; deviations indicate electronic push/pull.
Bond Angle	C(3)-C(3a)-C(4)	> 125°	Expanded angle indicates steric repulsion between 3-Me and 4-Br.
Torsion Angle	N(1)-N(2)-C(3)-C(Me)	~0° (Planar) or Twisted	Defines if the 3-Methyl is coplanar with the indazole core.
Intermolecular	Br...Br or Br...N	< Sum of VdW Radii	Checks for Halogen Bonding networks in the crystal packing.

Mechanism of Action: Halogen Bonding (DOT Visualization)

The 4-Bromo substituent is not just a steric block; it is a "sigma-hole" donor. In the crystal lattice, this often drives supramolecular assembly.



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Figure 2: The directional Halogen Bond (C-Br...N) often observed in brominated indazoles, driving lattice formation.

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